

Health and safety data for 3-Methylstyrene handling

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Compound of Interest

Compound Name: 3-Methylstyrene

Cat. No.: B089682

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An In-depth Technical Guide to the Health and Safety of 3-Methylstyrene

This guide provides comprehensive health and safety information for the handling of **3-Methylstyrene**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and toxicological resources.

Chemical and Physical Properties

3-Methylstyrene, also known as 3-vinyltoluene, is a flammable liquid with a characteristic odor. [1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Methylstyrene**

Property	Value	References
CAS Number	100-80-1	[2][3]
Molecular Formula	C ₉ H ₁₀	[1][4]
Molecular Weight	118.18 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[3][4]
Melting Point	-82 to -81 °C	[4][6]
Boiling Point	170-171 °C	[4][6]
Density	0.89 g/mL at 25 °C	[4][7]
Flash Point	51 °C (123.8 °F) - closed cup	[7]
Water Solubility	0.09 g/L at 20 °C	[4][6]
Vapor Pressure	1.47 hPa at 20 °C	
Autoignition Temperature	575 °C	[3]

Toxicological Data

3-Methylstyrene is classified as harmful if inhaled and may be fatal if swallowed and enters airways.[2][3] It causes skin and serious eye irritation.[2][3] Quantitative toxicological data are summarized in Table 2.

Table 2: Toxicological Data for **3-Methylstyrene**

Test	Species	Route	Value	References
LD ₅₀	Rat	Oral	~4000 mg/kg bw	[2]
LD ₅₀	Rat	Oral	5000 mg/kg	[3]
LD ₅₀	Rat	Dermal	>4500 mg/kg bw	[2]
LC ₅₀ (Vapor)	-	Inhalation	Category 4 (ATE = 10 - 20 mg/l)	[3]

Hazard Identification and Classification

3-Methylstyrene is classified as a flammable liquid and presents several health hazards.[\[2\]](#)[\[8\]](#)

- GHS Hazard Statements: H226 (Flammable liquid and vapour), H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation), H411 (Toxic to aquatic life with long lasting effects).[\[2\]](#)
- Signal Word: Danger[\[2\]](#)[\[3\]](#)

Safe Handling and Storage

4.1 Handling: Handle **3-Methylstyrene** in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#) Avoid contact with skin and eyes and inhalation of vapor or mist.[\[2\]](#)[\[9\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[3\]](#)[\[9\]](#) Wear appropriate personal protective equipment (PPE).[\[2\]](#)

4.2 Storage: Store in a cool, dry, and well-ventilated place.[\[2\]](#) Keep containers tightly closed and sealed.[\[2\]](#)[\[9\]](#) Store locked up.[\[8\]](#) Incompatible materials include strong oxidizing agents and strong acids.[\[3\]](#)[\[9\]](#)

Exposure Controls and Personal Protection

5.1 Engineering Controls: Ensure adequate ventilation, especially in confined areas.[\[3\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#) Eyewash stations and safety showers should be close to the workstation location.[\[9\]](#)

5.2 Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles and a face shield.[\[2\]](#)[\[10\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., Butyl rubber). Wear protective clothing to prevent skin exposure.[\[10\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][9]

Emergency Procedures

6.1 First Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2][8]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.[2][3]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[2][3]
- Ingestion: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[2][3]

6.2 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry powder, dry sand, carbon dioxide (CO₂), or alcohol-resistant foam.[2][9] Water spray can be used to cool unopened containers.[2][9]
- Unsuitable Extinguishing Media: Do not use a water jet.[2]
- Specific Hazards: Flammable liquid. Vapors may form explosive mixtures with air. Hazardous combustion products include carbon oxides.[9]

6.3 Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[2] Evacuate personnel to safe areas.[2] Remove all sources of ignition.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]

- Methods for Cleaning Up: Contain spillage and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[2]

Experimental Protocols

The following are generalized protocols based on OECD guidelines for the toxicological tests cited.

7.1 Acute Oral Toxicity (LD₅₀) - Based on OECD Guideline 401

- Test Animals: Healthy, young adult rats of a standard laboratory strain are used. Animals are fasted prior to dosing.
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. A vehicle may be used to administer the substance, and if so, a vehicle control group is included.
- Dose Levels: At least three dose levels are used, with the aim of identifying a dose that causes no mortality, a dose that causes 100% mortality, and one or more intermediate doses.
- Observation Period: Animals are observed for at least 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.
- Pathology: All animals (including those that die during the test) are subjected to a gross necropsy.
- Data Analysis: The LD₅₀ is calculated using a recognized statistical method.

7.2 Acute Dermal Toxicity (LD₅₀) - Based on OECD Guideline 402

- Test Animals: Healthy, young adult albino rabbits are typically used. The fur is clipped from the dorsal area of the trunk.

- **Dose Application:** The test substance is applied to a small area of the skin (approximately 10% of the body surface area) and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- **Dose Levels:** A limit test at a dose of at least 2000 mg/kg bodyweight is often performed. If mortality is observed, a full study with multiple dose groups is conducted.
- **Observation Period:** The animals are observed for 14 days. All signs of toxicity are recorded, and body weights are measured weekly.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the observation period.
- **Data Analysis:** The dermal LD₅₀ is determined.

7.3 Acute Inhalation Toxicity (LC₅₀) - Based on OECD Guideline 403

- **Test Animals:** Young adult rats of a common laboratory strain are used.
- **Exposure Method:** The animals are exposed to the test substance as a vapor in a dynamic inhalation chamber. "Nose-only" or "whole-body" exposure can be used.
- **Exposure Conditions:** The exposure duration is typically 4 hours. At least three concentrations are tested. The concentration of the test substance in the chamber is monitored.
- **Observation Period:** Animals are observed for at least 14 days post-exposure. Observations include respiratory, sensory, and motor effects. Body weights are recorded.
- **Pathology:** A gross necropsy is performed on all animals.
- **Data Analysis:** The LC₅₀ is calculated.

7.4 Skin Irritation - Based on OECD Guideline 439 (In Vitro)

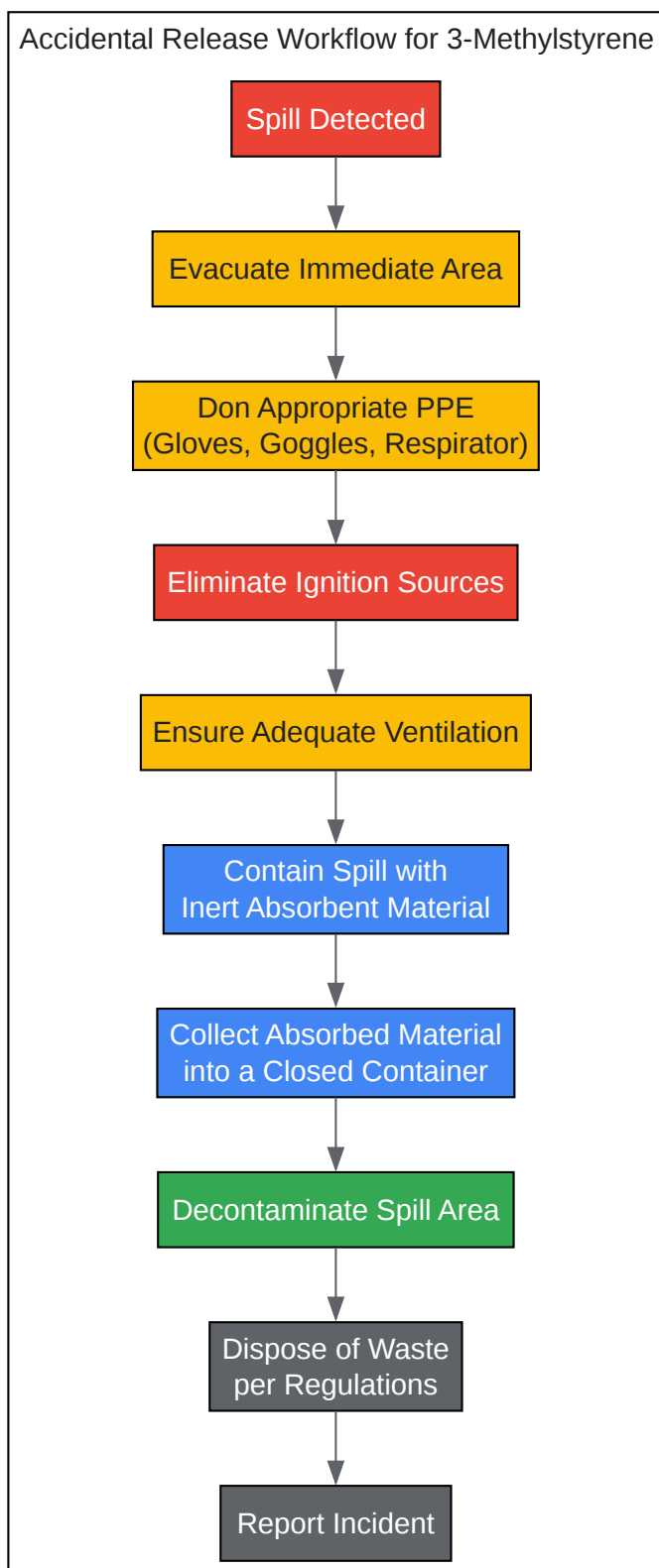
- **Test System:** A reconstructed human epidermis (RhE) model is used, which consists of non-transformed human-derived epidermal keratinocytes cultured to form a multilayered, differentiated model of the human epidermis.

- **Test Procedure:** The test chemical is applied topically to the RhE tissue. After a defined exposure time, the chemical is removed by washing.
- **Viability Assessment:** The viability of the tissue is determined, typically using the MTT assay. The MTT is converted to a blue formazan salt by metabolically active cells. The amount of formazan produced is proportional to the number of viable cells.
- **Classification:** A chemical is identified as an irritant if the tissue viability is reduced below a defined threshold (e.g., $\leq 50\%$) compared to the negative control.

7.5 Eye Irritation - Based on OECD Guideline 405 (In Vivo)

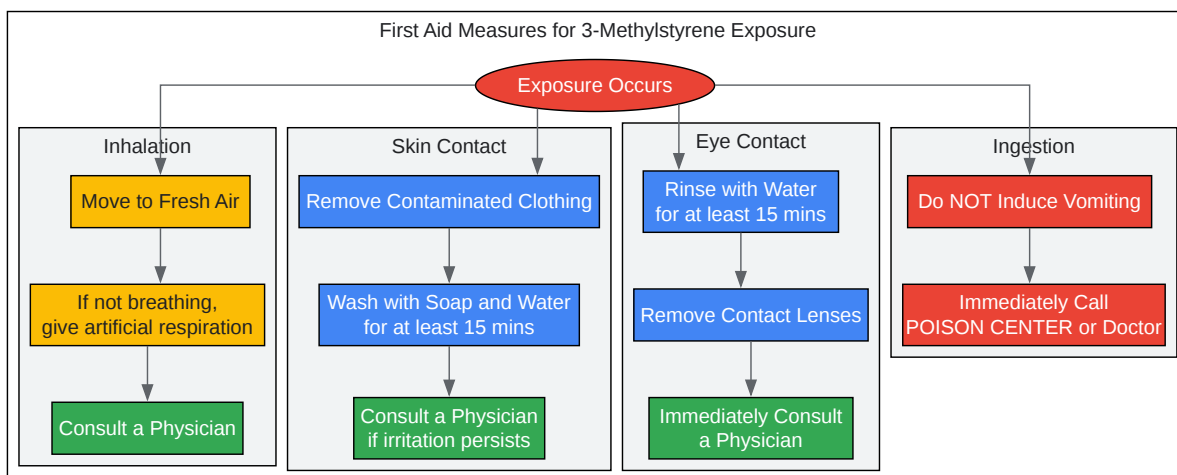
- **Test Animals:** Healthy, adult albino rabbits are used.
- **Procedure:** A single dose of the test substance is applied into one eye of each animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation/corrosion is scored for the cornea, iris, and conjunctiva.
- **Classification:** The substance is classified based on the severity and reversibility of the ocular lesions.

Visualizations



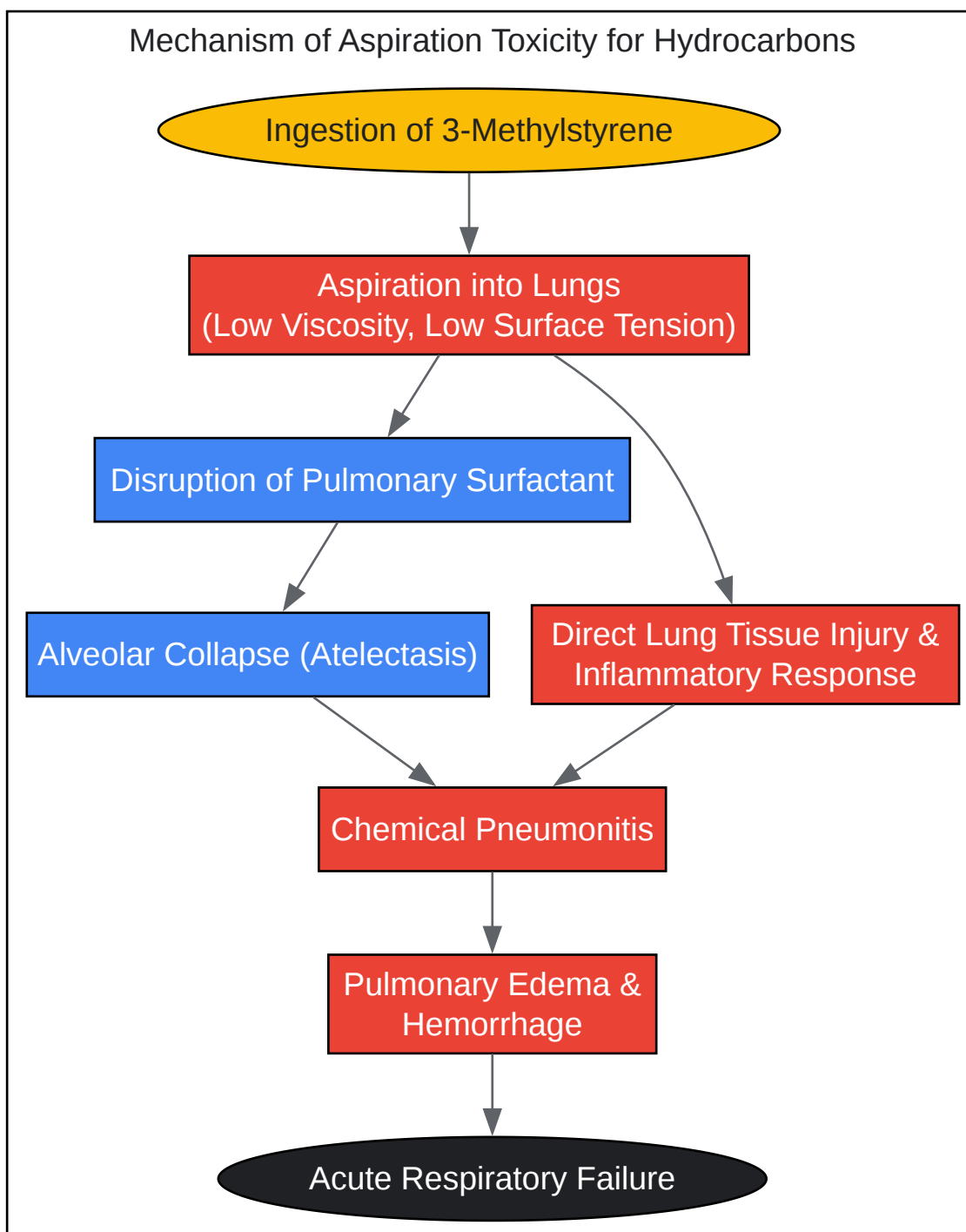
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Caption: Workflow for handling an accidental spill of **3-Methylstyrene**.



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Caption: First aid procedures for different routes of exposure to **3-Methylstyrene**.



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Caption: Pathophysiological cascade of hydrocarbon aspiration toxicity.

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